

# 6-Bromo-2-chloronicotinaldehyde: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: **6-Bromo-2-chloronicotinaldehyde**

Cat. No.: **B581292**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety, handling, and Material Safety Data Sheet (MSDS) information for **6-Bromo-2-chloronicotinaldehyde** (CAS No. 1125410-08-3). The information is intended to support safe laboratory practices for researchers, scientists, and professionals in drug development.

## Chemical Identification and Physical Properties

**6-Bromo-2-chloronicotinaldehyde** is a substituted pyridine derivative. Its chemical structure and key physical properties are summarized below.

Property	Value
Chemical Name	6-Bromo-2-chloronicotinaldehyde
CAS Number	1125410-08-3 <a href="#">[1]</a>
Molecular Formula	C <sub>6</sub> H <sub>3</sub> BrCINO <a href="#">[1]</a>
Molecular Weight	220.45 g/mol <a href="#">[1]</a>
Appearance	Solid
Storage Temperature	2-8°C, under an inert atmosphere <a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	310°C at 760 mmHg <a href="#">[3]</a>

# Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **6-Bromo-2-chloronicotinaldehyde** is classified as a hazardous substance.[\[1\]](#) The primary hazards are associated with skin and eye contact.

## GHS Classification

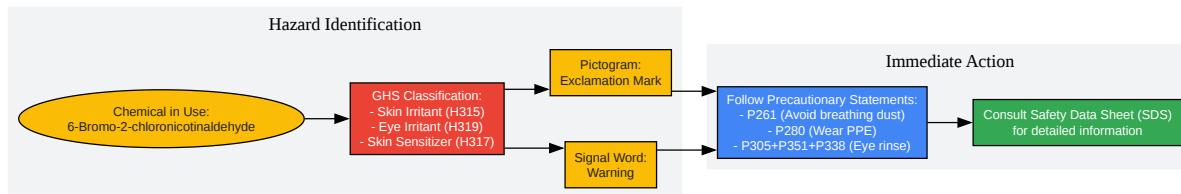
Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2A	H319: Causes serious eye irritation <a href="#">[1]</a>
Skin Sensitization	1, 1A, 1B	H317: May cause an allergic skin reaction <a href="#">[1]</a>
Acute Toxicity, Oral (Potential)	3	H301: Toxic if swallowed <a href="#">[2]</a>

Note: The acute oral toxicity classification is based on some sources and should be considered a potential hazard.

## GHS Label Elements

Pictogram	
Signal Word	Warning
Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H317: May cause an allergic skin reaction
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray P280: Wear protective gloves/protective clothing/eye protection/face protection <a href="#">[1]</a> P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing

The logical flow for hazard identification and initial response can be visualized as follows:



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Figure 1. Hazard Identification and Initial Response Workflow.

## Toxicological and Ecotoxicological Information

There is a significant lack of quantitative toxicological and ecotoxicological data for **6-Bromo-2-chloronicotinaldehyde** in publicly available literature and safety data sheets.

Endpoint	Result
Acute Oral Toxicity (LD50)	No data available
Acute Dermal Toxicity (LD50)	No data available
Acute Inhalation Toxicity (LC50)	No data available
Ecotoxicity	No data available[4]

Due to the absence of specific data, this compound should be handled as a substance with unknown toxicological properties, and exposure should be minimized.

## Handling and Storage

Proper handling and storage procedures are crucial to minimize risk.

## Engineering Controls

- Work with this compound should be conducted in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid form to avoid dust formation.[\[1\]](#)
- Ensure that eyewash stations and safety showers are readily accessible.

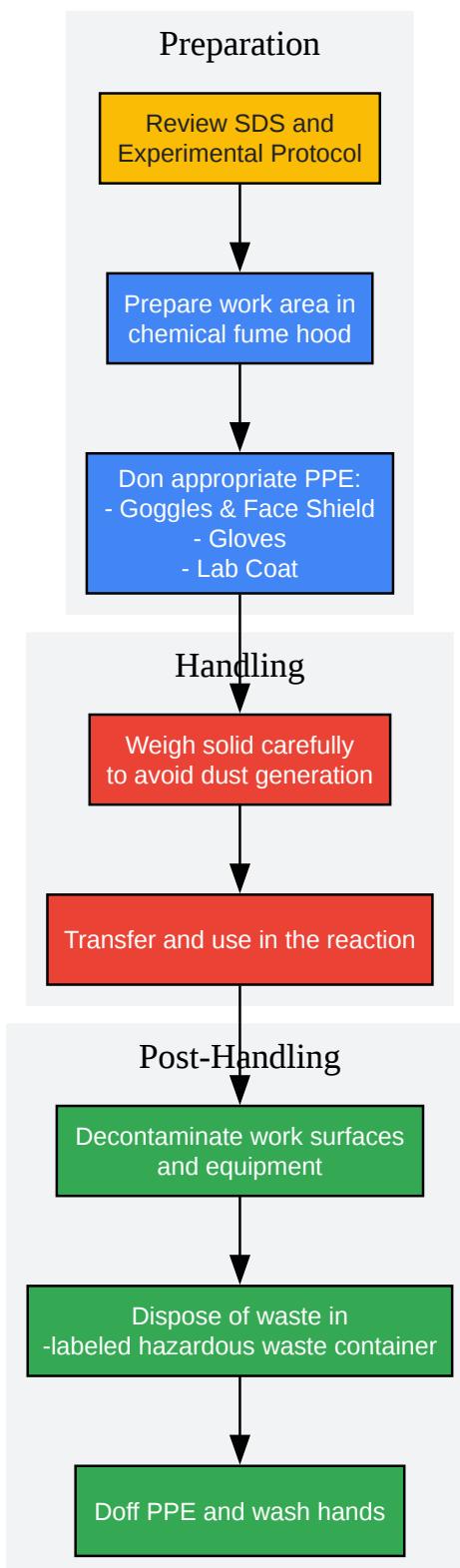
## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[\[1\]](#)
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat are mandatory.[\[1\]](#)
- Respiratory Protection: If dust is generated and engineering controls are not sufficient, a NIOSH-approved particulate respirator should be used.[\[1\]](#)

## Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[1\]](#)
- Recommended storage is at 2-8°C under an inert atmosphere (e.g., nitrogen or argon).[\[1\]](#)[\[2\]](#)

The workflow for safe handling of this compound can be summarized in the following diagram:



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Figure 2. Safe Handling Workflow for **6-Bromo-2-chloronicotinaldehyde**.

## First-Aid Measures

In case of exposure, follow these first-aid procedures and seek medical attention.

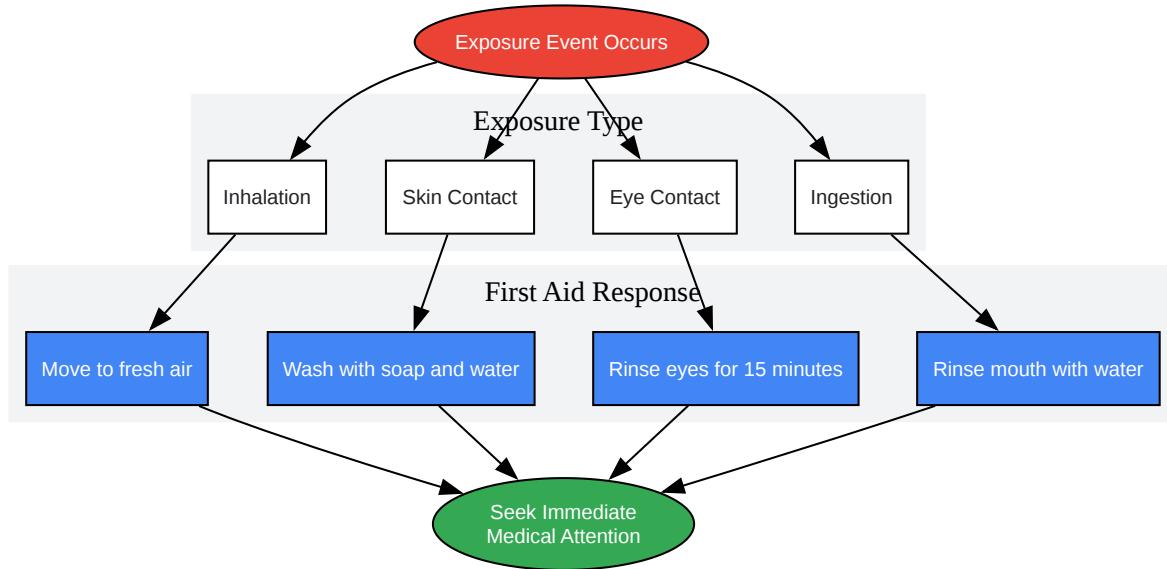
Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[ <a href="#">1</a> ]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.[ <a href="#">1</a> ]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[ <a href="#">1</a> ]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[ <a href="#">1</a> ]

## Accidental Release Measures

In the event of a spill, follow these steps:

- Evacuate the area.
- Wear appropriate personal protective equipment (PPE), including respiratory protection.[[1](#)]
- Avoid generating dust.[[1](#)]
- Contain the spill.
- Clean up the spill using an inert absorbent material.
- Collect the waste in a sealed, labeled container for hazardous waste disposal.[[1](#)]
- Do not allow the material to enter drains.[[1](#)]

The logical relationship for emergency response is depicted below:



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Figure 3. Logical Flow for Emergency First-Aid Response.

## Experimental Protocol: General Procedure for Handling a Hazardous Solid

The following is a general experimental protocol for the safe handling of a hazardous solid chemical like **6-Bromo-2-chloronicotinaldehyde**. This should be adapted to the specific requirements of your experiment.

### Pre-Experiment Preparation

- Risk Assessment: Conduct a thorough risk assessment for the entire experimental procedure.
- Information Review: Review the Safety Data Sheet (SDS) for **6-Bromo-2-chloronicotinaldehyde** and all other reagents being used.
- Work Area Setup:

- Ensure the chemical fume hood is certified and functioning correctly.
- Designate a specific area within the fume hood for handling the solid.
- Cover the work surface with absorbent, disposable bench paper.
- Have appropriate waste containers clearly labeled and within reach inside the fume hood.
- Ensure an emergency spill kit is readily available.
- Personal Protective Equipment (PPE): Don a lab coat, chemical safety goggles, a face shield, and appropriate chemical-resistant gloves.

## Weighing and Transfer

- Weighing:
  - If possible, use a balance inside a ventilated enclosure or fume hood.
  - Use a tared weigh boat or glassine paper.
  - Handle the container of **6-Bromo-2-chloronicotinaldehyde** with care to avoid generating dust.
  - Slowly and carefully transfer the desired amount of the solid to the weigh boat using a clean spatula.
  - Clean the spatula thoroughly after use.
- Transfer to Reaction Vessel:
  - Carefully add the weighed solid to the reaction vessel. A powder funnel may be used to prevent spillage.
  - If any solid is spilled, clean it up immediately following the accidental release procedures.

## Post-Handling and Cleanup

- Decontamination:

- Wipe down the work surface, balance, and any equipment used with an appropriate solvent and then soap and water.
- Dispose of the bench paper and any contaminated cleaning materials in the designated solid hazardous waste container.

• Waste Disposal:

- Dispose of any excess **6-Bromo-2-chloronicotinaldehyde** and contaminated materials in a clearly labeled hazardous waste container.

• PPE Removal:

- Remove gloves using the proper technique to avoid skin contact.
- Remove lab coat and store it appropriately.
- Wash hands thoroughly with soap and water.

This guide is intended as a starting point for the safe handling of **6-Bromo-2-chloronicotinaldehyde**. Always consult the most up-to-date Safety Data Sheet from your supplier and adhere to your institution's specific safety protocols.

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## References

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- To cite this document: BenchChem. [6-Bromo-2-chloronicotinaldehyde: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b581292#6-bromo-2-chloronicotinaldehyde-safety-handling-and-msds>

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